

discovery and synthesis of "Anticancer agent 146"

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Compound of Interest

Compound Name: Anticancer agent 146

Cat. No.: B12385907

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"Anticancer Agent 146" Not a Specific Compound

Initial research indicates that "**Anticancer agent 146**" is not a recognized, specific therapeutic agent. The designation "146" appears to be a citation number in various scientific publications, referring to different compounds in each context. Therefore, a comprehensive technical guide on a single entity named "**Anticancer agent 146**" cannot be developed.

The search for information on a compound specifically named "**Anticancer agent 146**" did not yield any results for a distinct molecule with this identifier. Instead, the number "146" is used as a literature citation in several different research papers, each discussing a different anticancer agent.

For instance, in the context of ruthenium-based drugs, citation[1] refers to the use of nanoparticle drug delivery systems to overcome obstacles in cancer therapy.[2] In a review on selenium and selenoproteins, reference[1] points to the potential of the selenoprotein SELENOM as an anticancer agent by promoting endoplasmic reticulum stress.[3] Another publication on coumarin-based compounds uses citation[1] to refer to the well-known chemotherapeutic agent 5-fluorouracil (5-FU) as a reference compound. Furthermore, in a paper discussing glycolysis inhibition in cancer, citation is used in reference to the glucose analog 2-deoxyglucose (2-DG) being used in combination therapies.

This lack of a consistent, single compound identified as "**Anticancer agent 146**" across the scientific literature suggests that the user's query may be based on a misunderstanding of a citation within a specific, unidentified paper.

Without a specific, named compound, it is not possible to provide the requested in-depth technical guide, including its discovery, synthesis, quantitative data, experimental protocols, and signaling pathways.

To receive a detailed report as requested, it is recommended that the user provide the correct and specific name of the anticancer agent of interest.

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References

- 1. summit.sfu.ca [summit.sfu.ca]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
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